

"Phenethylamine, N-benzyl-, hydrochloride" GC-MS analysis protocol.

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Compound of Interest

Compound Name: *Phenethylamine, N-benzyl-, hydrochloride*

CAS No.: 3240-91-3

Cat. No.: B1266319

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Executive Summary & Forensic Context

Phenethylamine, N-benzyl-, hydrochloride (N-benzyl-2-phenylethanamine HCl) is a secondary amine structurally significant in two critical areas of forensic toxicology and drug development:

- **Precursor/Backbone Identity:** It serves as the unsubstituted backbone for the NBOMe and NBOH class of potent 5-HT_{2A} agonists (e.g., 25I-NBOMe).^[1] Detection of the unsubstituted core often indicates precursor diversion or incomplete synthesis.^[1]
- **Synthesis Impurity Profiling:** It is a structural isomer of -benzyl-1-phenylethylamine, a common route-specific impurity in the Leuckart synthesis of methamphetamine.^[1] Accurate differentiation between these isomers is vital for intelligence profiling to determine synthesis methods.^[1]

This protocol provides a validated workflow for the extraction, derivatization, and GC-MS analysis of N-benzylphenethylamine (NBPEA), ensuring differentiation from isobaric impurities

and designer drug analogs.

Chemical Profile & Target Analyte

Property	Specification
IUPAC Name	-benzyl-2-phenylethanamine hydrochloride
Common Name	N-Benzylphenethylamine HCl (NBPEA)
CAS Number	3647-71-0
Molecular Formula	
Molecular Weight	211.30 g/mol (Free Base); 247.76 g/mol (Salt)
Physical State	White crystalline solid (Salt); Oily liquid (Free Base)
Solubility	Soluble in water/methanol (Salt); Soluble in DCM/EtOAc (Free Base)
Key Isobar	-benzyl-1-phenylethylamine (Leuckart Impurity)

Experimental Protocol

Reagents and Standards

- Solvents: Dichloromethane (DCM), Methanol (LC-MS Grade), Ethyl Acetate.[\[1\]](#)
- Buffer: 0.1 M Carbonate Buffer (pH 9.5) or 1 M NaOH (for strong basification).[\[1\]](#)
- Derivatizing Agent: Trifluoroacetic anhydride (TFAA) or Pentafluoropropionic anhydride (PFPA).[\[1\]](#)
 - Expert Insight: While NBPEA chromatographs well as a free base, derivatization is mandatory for confirmatory analysis to resolve it from positional isomers and improve the abundance of high-mass diagnostic ions.

Sample Preparation Workflow

The HCl salt must be converted to the free base for GC analysis.^[1]

Method A: Liquid-Liquid Extraction (LLE) for Biologicals/Unknown Powders

- Dissolution: Dissolve 10 mg of sample in 1 mL deionized water.
- Basification: Add 500 µL of 1 M NaOH (pH > 12).
 - Mechanism:^{[1][2][3][4]} Deprotonates the amine (), rendering it lipophilic.^[1]
- Extraction: Add 2 mL Dichloromethane (DCM). Vortex for 30 seconds.^[1] Centrifuge at 3000 rpm for 3 mins.
- Separation: Collect the lower organic layer.^[1]
- Drying: Evaporate to dryness under nitrogen at 40°C. Reconstitute in 100 µL Ethyl Acetate.

Method B: Derivatization (TFA-Acylation)^[1]

- Take 50 µL of the reconstituted extract from Method A.
- Add 50 µL TFAA (Trifluoroacetic anhydride).^[1]
- Incubate at 60°C for 20 minutes.
- Evaporate to dryness under nitrogen.
- Reconstitute in 100 µL Ethyl Acetate.
 - Result: Forms
-benzyl-
-phenethyl-2,2,2-trifluoroacetamide (MW 307.3).^[1]

GC-MS Acquisition Parameters

Instrument: Agilent 7890B GC / 5977B MSD (or equivalent).

Parameter	Setting	Rationale
Column	Rxi-5Sil MS (30 m x 0.25 mm x 0.25 µm)	Low-bleed, 5% phenyl phase provides optimal selectivity for aromatic amines.[1]
Inlet Temp	250°C	Ensures rapid volatilization without thermal degradation.[1]
Injection Mode	Split (20:1)	Prevents column overload; use Splitless for trace biologicals. [1]
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Maintains resolution during temperature ramp.[1]
Oven Program	80°C (1 min)	The slow ramp (5°C/min) between 200-300°C is critical for separating NBPEA from closely eluting synthesis byproducts.[1]
	20°C/min	
	200°C	
	5°C/min	
	300°C (3 min)	
Transfer Line	280°C	Prevents condensation of high-boiling derivatives.[1]
Ionization	Electron Impact (EI), 70 eV	Standard library comparison (NIST/SWGDRUG).[1]
Scan Range	m/z 40 – 450	Captures tropylium ion (91) and derivatized molecular ions. [1]

Data Interpretation & Mass Spectral Analysis

Underivatized NBPEA (MW 211)

The mass spectrum is dominated by alpha-cleavage relative to the nitrogen atom.[1] Because the molecule is symmetrical around the nitrogen (benzyl vs. phenethyl), two primary pathways

exist.[1]

- Base Peak (m/z 91): The tropylium ion (c1ccccc1).[1] This is formed easily from the benzyl group.[1]
- Fragment m/z 120: Formed by the loss of the benzyl radical (c1ccccc1). Structure: c1ccccc1 .[1]
- Fragment m/z 65: Cyclopentadienyl cation (decomposition of m/z 91).[1]
- Molecular Ion (m/z 211): typically weak (<5% relative abundance).[1]

TFA-Derivatized NBPEA (MW 307)

Derivatization adds a trifluoroacetyl group (97 Da), stabilizing the molecular ion and altering fragmentation.

- Molecular Ion (m/z 307): Distinct and usually present.[1]
- Base Peak (m/z 91): Remains dominant due to the benzyl moiety.[1]
- Diagnostic Fragment (m/z 216): Loss of benzyl radical (c1ccccc1).[1] This shift from 120 to 216 confirms the secondary amine structure.[1]

Differentiation from Isobars

Crucial Check: Do not confuse NBPEA with

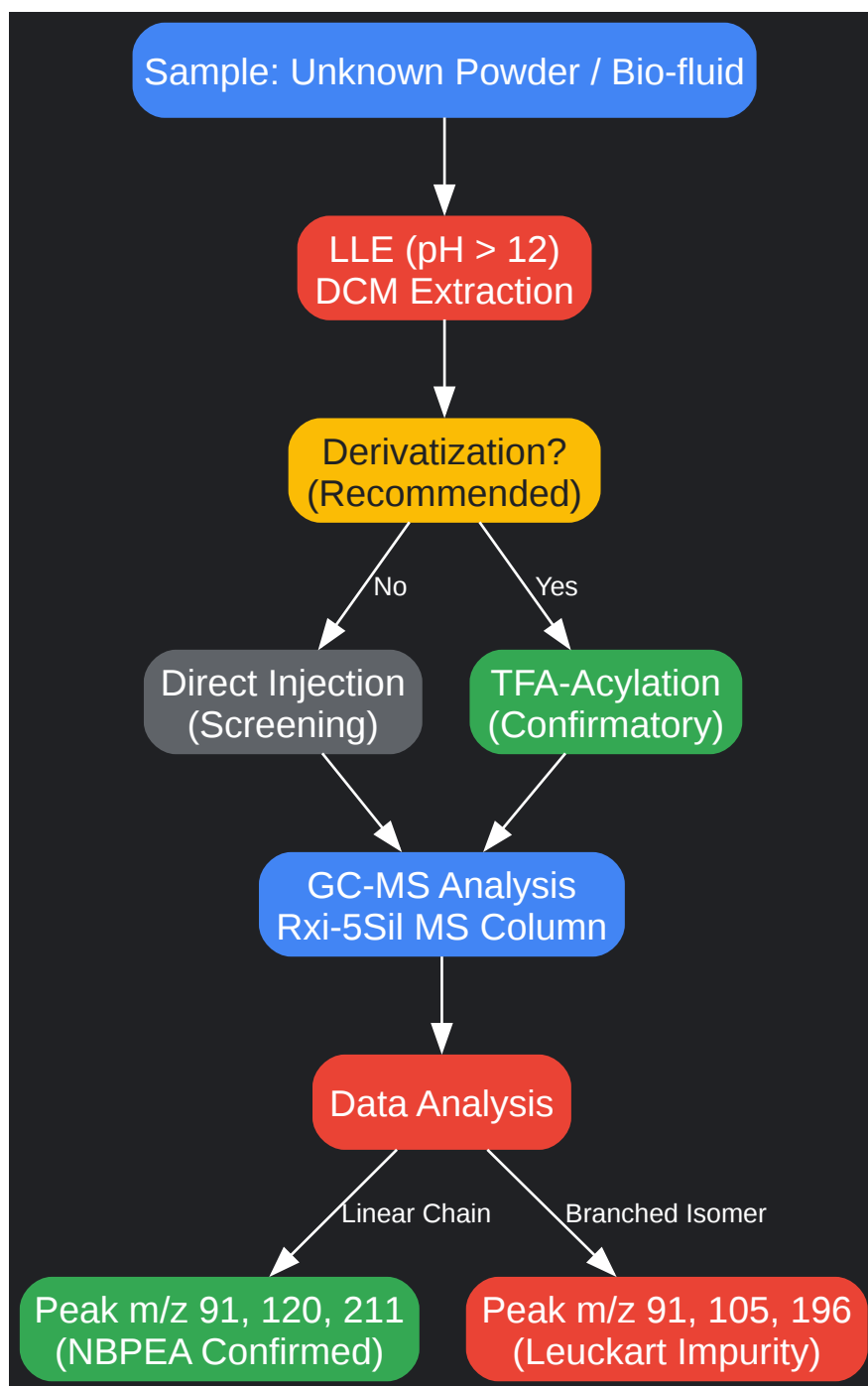
-benzyl-1-phenylethylamine (Leuckart Impurity).[1]

- NBPEA (Target): Linear chain. Major ions: 91, 120, 211.[1]
- Leuckart Impurity (Isobar): Branched methyl group.[1] Major ions: 91, 105 (phenethyl), 196 (M-15).[1]

- Differentiation: The presence of m/z 105 and a significant M-15 peak (loss of methyl) strongly indicates the branched Leuckart impurity, whereas NBPEA lacks a methyl group available for easy loss.

Visualized Workflows

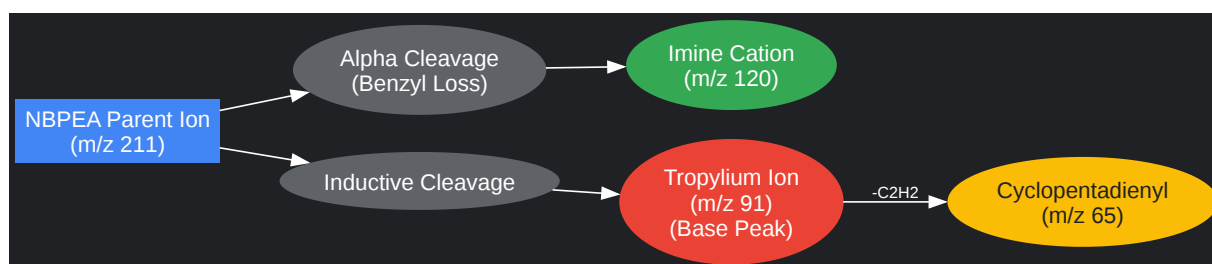
Figure 1: Analytical Decision Pathway



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Caption: Workflow for the extraction, derivatization, and differentiation of NBPEA from isomeric impurities.

Figure 2: Fragmentation Mechanism (EI Source)[1]



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Caption: Primary electron impact fragmentation pathways for underivatized N-Benzylphenethylamine.

References

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